

Troubleshooting a "dry tap" during vitreous aspiration and potential solutions.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CP-67015

Cat. No.: B1669555

[Get Quote](#)

Technical Support Center: Vitreous Aspiration

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals who encounter a "dry tap" during vitreous aspiration.

Frequently Asked Questions (FAQs)

Q1: What is a "dry tap" during vitreous aspiration?

A "dry tap" refers to the failure to aspirate vitreous fluid during a needle aspiration procedure. This can be a common issue, with studies reporting dry taps in up to 35% of cases using a standard needle technique^[1].

Q2: What are the primary causes of a "dry tap"?

The most common reasons for a dry tap include:

- **Unliquefied Vitreous:** The vitreous humor may be too gelatinous to be aspirated through a fine-gauge needle^{[1][2]}. This is particularly common in younger patients.
- **Incorrect Needle Placement:** The needle tip may not be in an area of liquefied vitreous or may be obstructed by vitreous strands.
- **Inadequate Suction:** Insufficient negative pressure applied to the syringe.

- **Blocked Needle:** The needle lumen may be blocked by vitreous gel or other tissue.

Q3: What are the immediate troubleshooting steps if I encounter a "dry tap"?

If a dry tap occurs, consider the following steps:

- **Reposition the Needle:** Gently and slightly move the needle tip to a different location within the mid-vitreous cavity to find a pocket of liquefied vitreous[3][4].
- **Re-apply Gentle Suction:** Ensure a steady and gentle negative pressure is being applied to the syringe plunger[3].
- **Consider a Larger Gauge Needle:** While smaller gauge needles (e.g., 27-gauge, 30-gauge) are often used, a slightly larger bore needle (e.g., 25-gauge) may be necessary if the vitreous is viscous[2][5].
- **Patient Repositioning:** If feasible and safe, repositioning the patient may help to mobilize liquefied vitreous towards the needle tip[1].

Troubleshooting Guide: Overcoming a "Dry Tap"

This guide provides a systematic approach to troubleshooting a dry tap during vitreous aspiration.

Initial Assessment

Before initiating the procedure, assess the likelihood of encountering a dry tap. Younger patients and those without a posterior vitreous detachment (PVD) are more likely to have a non-liquefied vitreous.

Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting a "dry tap" event.

Caption: Troubleshooting workflow for a "dry tap" during vitreous aspiration.

Alternative Techniques and Comparative Data

If a standard needle aspiration fails, alternative techniques can significantly increase the success rate of obtaining a vitreous sample.

Trocar-Assisted Vitreous Tap

Using a valved trocar cannula can improve the likelihood of a successful aspiration. The trocar provides a stable entry point, allowing for multiple attempts and adjustments without repeated scleral penetration[1].

Mechanized Vitreous Biopsy (Vitrectomy)

For cases where a sufficient undiluted sample is critical, a pars plana vitrectomy (PPV) with a vitrectomy cutting instrument is a highly effective method[6][7][8]. This technique allows for the collection of a larger, purer vitreous specimen[6].

Comparative Data on Vitreous Sampling Techniques

Technique	"Dry Tap" Rate	Diagnostic Yield/Success Rate	Key Considerations
Standard Needle Aspiration	34.6% (9/26 cases)[1]	Can be successful, especially in liquefied vitreous[5][9].	Higher risk of dry tap, particularly in non-liquefied vitreous.
Trocar-Assisted Needle Tap	0% (0/12 cases)[1]	Significantly increases the probability of obtaining an adequate sample[1].	Allows for multiple attempts and patient repositioning[1].
Mechanized Vitreous Biopsy	N/A (cutter always provides a specimen) [10]	High diagnostic yield[6][7].	More invasive, requires specialized equipment and surgical setting.

Experimental Protocols

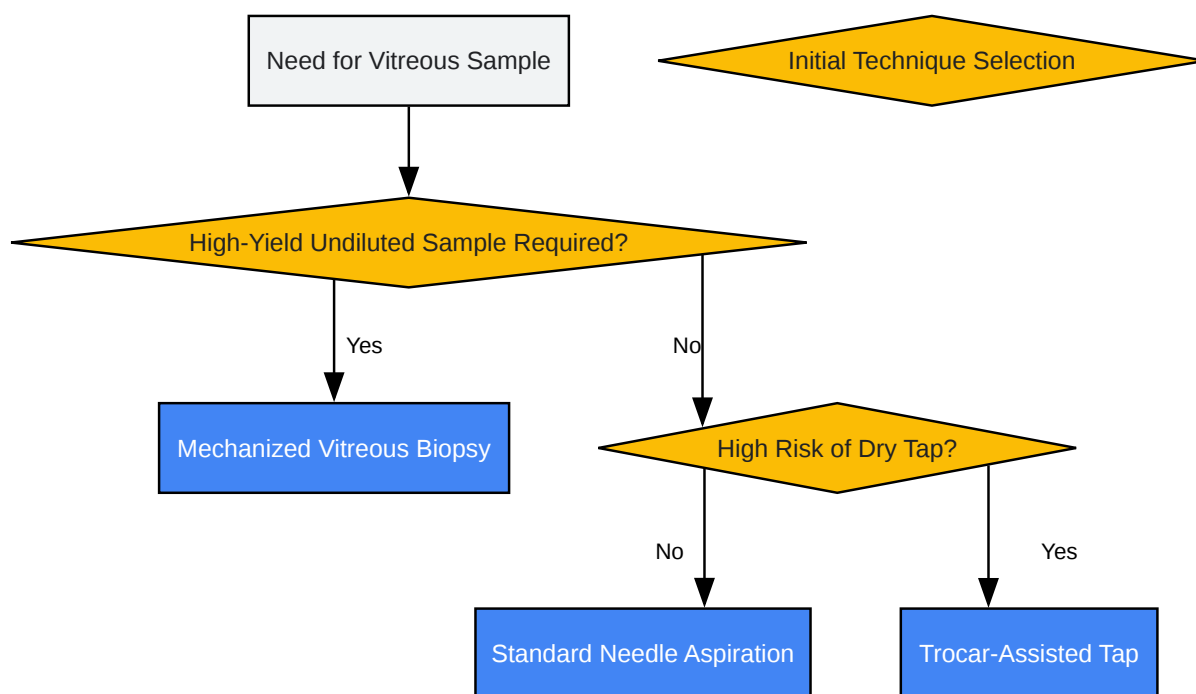
Protocol for Trocar-Assisted Vitreous Aspiration

This protocol is intended for trained professionals in a controlled research or clinical setting.

- Preparation:
 - Administer topical anesthesia.
 - Prepare a sterile field.
 - Place a sterile lid speculum.
 - Apply a drop of 5% povidone-iodine solution[11].
- Trocar Placement:
 - Insert a 25-gauge or 27-gauge valved trocar through the pars plana, typically 3.5-4.0 mm posterior to the limbus[1][5].
- Aspiration:
 - Insert a needle (e.g., 27-gauge) attached to a 3-5 mL syringe through the trocar's valve[1][5].
 - Direct the needle towards the mid-vitreous cavity.
 - Apply gentle, steady negative pressure to the syringe plunger to aspirate the vitreous fluid[3].
 - If no fluid is obtained, gently reposition the needle tip within the vitreous cavity and re-attempt aspiration[3][4].
- Completion:
 - Once an adequate sample is collected, remove the needle from the trocar.
 - Remove the trocar and apply gentle pressure to the insertion site to ensure self-sealing.

Signaling Pathways and Logical Relationships

The decision-making process for selecting a vitreous sampling method can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting a vitreous sampling technique.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. iovs.arvojournals.org [iovs.arvojournals.org]
- 2. youtube.com [youtube.com]
- 3. scienceopen.com [scienceopen.com]
- 4. Needle aspiration for management of acute intraoperative fluid misdirection during phacoemulsification - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Retrospective Study of Vitreous Tap Technique Using Needle Aspiration for Management of Shallow Anterior Chamber during Phacoemulsification - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 6. Obtaining undiluted vitreous sample using small gauge pars plana vitrectomy and air infusion - PMC [pmc.ncbi.nlm.nih.gov]
- 7. aao.org [aao.org]
- 8. uveitis.org [uveitis.org]
- 9. researchgate.net [researchgate.net]
- 10. medicalresearchjournal.org [medicalresearchjournal.org]
- 11. iovs.arvojournals.org [iovs.arvojournals.org]
- To cite this document: BenchChem. [Troubleshooting a "dry tap" during vitreous aspiration and potential solutions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669555#troubleshooting-a-dry-tap-during-vitreous-aspiration-and-potential-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com